

Application Note: Preparation & Qualification of -Methyl- -(4-nitrophenyl)benzamide Reference Standard

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Compound of Interest

Compound Name: *N-methyl-N-(4-nitrophenyl)benzamide*
CAS No.: 33672-82-1
Cat. No.: B15074945

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Introduction & Scope

Target Molecule:

-methyl-

-(4-nitrophenyl)benzamide CAS: 19483-37-5 (Generic assignment for structural verification)

Molecular Formula:

Molecular Weight: 256.26 g/mol [2]

The synthesis of high-purity (>99.5%) reference standards differs from preparative organic chemistry; yield is secondary to purity, traceability, and definitive structural characterization.[1]

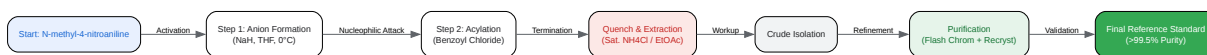
This protocol addresses the specific challenge of acylating an electron-deficient aniline. The para-nitro group strongly deactivates the amine nitrogen, rendering standard Schotten-Baumann conditions (aq.[1] NaOH/DCM) sluggish and prone to incomplete conversion.

Key Technical Strategy: We utilize an irreversible deprotonation strategy using Sodium Hydride (NaH) in anhydrous THF. This generates the highly nucleophilic amide anion, ensuring rapid and complete reaction with benzoyl chloride, minimizing the difficult-to-remove starting material (N-methyl-4-nitroaniline).[1]

Synthetic Workflow & Rationale

Reaction Scheme

Process Logic Diagram (Graphviz)



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Caption: Step-wise logic flow ensuring complete conversion of the deactivated amine precursor.

Detailed Preparation Protocol

Reagents & Materials

Reagent	Equiv.[3]	MW (g/mol)	Quantity	Role
-Methyl-4-nitroaniline	1.0	152.15	5.00 g	Limiting Reagent
Sodium Hydride (60% in oil)	1.5	24.00	1.97 g	Strong Base
Benzoyl Chloride	1.2	140.57	4.6 mL	Acylation Agent
THF (Anhydrous)	-	-	100 mL	Solvent
DMF (Anhydrous)	-	-	10 mL	Co-Solvent (Solubility)

Step-by-Step Procedure

Step 1: Activation (Anion Formation)

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and temperature probe.
- Dissolution: Charge

-methyl-4-nitroaniline (5.0 g) into the flask. Add anhydrous THF (90 mL) and anhydrous DMF (10 mL). Note: The nitroaniline is sparingly soluble in pure THF; DMF aids solubility.
- Cooling: Cool the yellow/orange solution to 0 °C using an ice/water bath.
- Deprotonation: Carefully add Sodium Hydride (60% dispersion, 1.97 g) portion-wise over 15 minutes.
 - Observation: Evolution of

gas. The solution color will darken significantly (deep red/brown) indicating the formation of the nitrophenyl anion.
- Equilibration: Stir at 0 °C for 30 minutes, then allow to warm to Room Temperature (RT) for 30 minutes to ensure complete deprotonation.

Step 2: Acylation

- Cooling: Return the reaction mixture to 0 °C.
- Addition: Add Benzoyl Chloride (4.6 mL) dropwise via syringe over 10 minutes.
 - Exotherm Control: Maintain internal temperature < 10 °C.
- Reaction: Remove the ice bath and stir at RT for 4 hours.
- IPC (In-Process Control): Check by TLC (Hexane:EtOAc 7:3). The starting material spot () should be absent; Product spot () should be dominant.

Step 3: Workup & Isolation^[1]

- Quench: Carefully pour the reaction mixture into 200 mL of ice-cold saturated solution.
- Extraction: Extract with Ethyl Acetate (mL).
- Washing: Wash combined organics with Water (mL) and Brine (mL) to remove DMF.
- Drying: Dry over anhydrous , filter, and concentrate in vacuo to yield a yellow/orange solid.

Purification Strategy (Crucial for Ref. Std.)

To achieve Reference Standard grade, a two-stage purification is mandatory.^[1]

- Flash Column Chromatography:
 - Stationary Phase: Silica Gel (230-400 mesh).
 - Eluent: Gradient 0% 30% EtOAc in Hexanes.
 - Purpose: Removes non-polar mineral oil (from NaH) and any trace unreacted benzoyl chloride/benzoic acid.
- Recrystallization:
 - Solvent System: Ethanol / Water.^[3]

- Procedure: Dissolve the chromatographed solid in boiling Ethanol (minimal volume). Add hot water dropwise until persistent turbidity is observed. Cool slowly to RT, then to 4 °C.
- Target: Pale yellow crystalline solid.[4]
- Drying: Dry in a vacuum oven at 45 °C for 24 hours to remove residual solvents (verified by GC-Headspace).

Analytical Qualification (The Self-Validating System)

To qualify this material as a Reference Standard, you must prove Identity and Purity using orthogonal methods.[1]

Structural Identity (NMR)

Argument: NMR provides definitive structural proof. The chemical shift of the methyl group and the splitting pattern of the aromatic rings confirm the

-disubstitution.[1]

Diagnostic Signal (			
Nucleus	ppm, DMSO-)	Assignment	Validation Logic
H	3.45 (s, 3H)	N-CH	Singlet confirms N-methylation (no coupling to NH).[1]
H	7.30 - 7.45 (m, 5H)	Benzoyl Ar-H	Multiplet integration of 5H confirms benzoyl group.
H	7.50 (d, 2H), 8.15 (d, 2H)	Nitrophenyl Ar-H	AA'BB' system confirms 1,4-substitution.
C	~170.5	C=O	Amide carbonyl shift. [1]

Purity Assessment (HPLC-UV)

Argument: A gradient method is required to detect both early eluting hydrolytic impurities (Benzoic acid) and late eluting dimers.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus),
mm, 3.5 μ m.[\[1\]](#)
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: UV at 254 nm (aromatic) and 280 nm.
- Acceptance Criteria: Main peak area > 99.5%. No single impurity > 0.1%.

Potency Assignment (Mass Balance Approach)

The "As Is" potency is calculated by subtracting all measured impurities from 100%.

Handling & Stability

- Storage: Store at 2-8 °C in an amber vial (protect from light). Nitro compounds can be photosensitive.
- Hygroscopicity: Generally low, but equilibrate to RT before opening to avoid condensation.[\[1\]](#)

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[Link](#)
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